

4-(Methylsulfinyl)butanenitrile molecular weight and formula

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Compound of Interest

Compound Name: 4-(Methylsulfinyl)butanenitrile

Cat. No.: B1266595

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An In-depth Technical Guide to **4-(Methylsulfinyl)butanenitrile**: Molecular Properties

This guide provides the fundamental molecular properties of **4-(Methylsulfinyl)butanenitrile**, a compound relevant to researchers and professionals in drug development and chemical research.

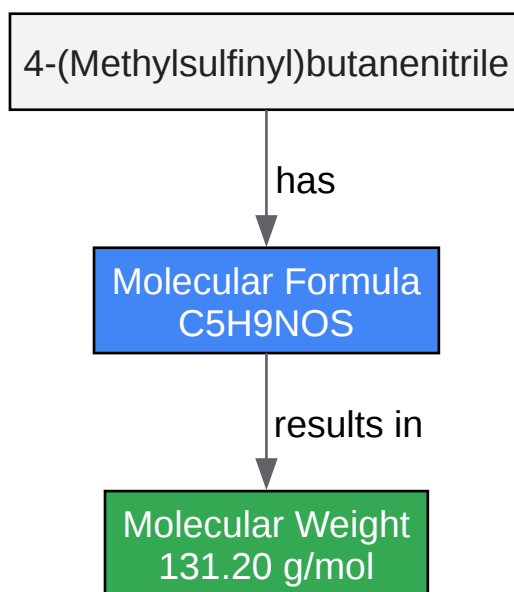
Core Molecular Data

The foundational quantitative data for **4-(Methylsulfinyl)butanenitrile** is its molecular formula and weight. These properties are crucial for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Source
Molecular Formula	C5H9NOS	[1] [2] [3] [4]
Molecular Weight	131.20 g/mol	[1] [2] [5]
Synonyms	1-Cyano-3-methylsulfinylpropane, 4-methanesulfinylbutanenitrile	[1] [3]
CAS Number	61121-65-1	[1] [2] [5]

Logical Relationship of Chemical Properties

The chemical structure dictates the molecular formula, which in turn determines the molecular weight. This hierarchical relationship is fundamental to chemoinformatics.



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Caption: Relationship between chemical name, formula, and molecular weight.

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References

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